

2-Dodecanone safety and handling precautions

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Compound of Interest

Compound Name: **2-Dodecanone**

Cat. No.: **B165319**

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An In-depth Technical Guide to the Safety and Handling of **2-Dodecanone**

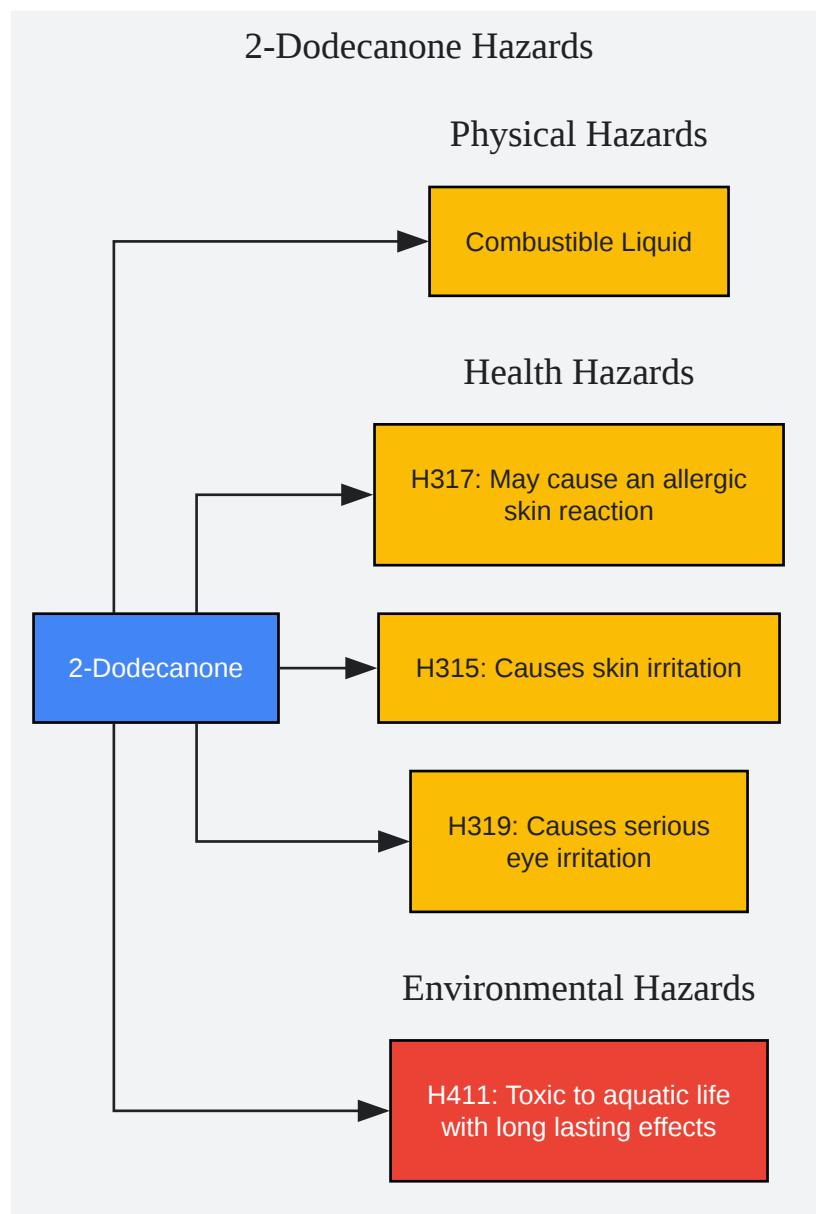
This guide provides comprehensive safety and handling information for **2-dodecanone** (CAS No. 6175-49-1), intended for researchers, scientists, and professionals in drug development and other laboratory settings. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification

2-Dodecanone, also known as methyl decyl ketone, is a long-chain aliphatic ketone.^[1] It is a colorless to light yellow liquid or solid with a fruity odor.^{[2][3]} It is used as a flavoring agent in the food industry and as a fragrance ingredient.^{[1][2]}

Hazard Identification

The primary hazards associated with **2-dodecanone** are environmental, with potential for physical and health hazards under certain conditions. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it as toxic to aquatic life with long-lasting effects.^{[4][5][6]} Some classifications also note it as a skin and serious eye irritant.^{[7][8][9]}



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Caption: Logical relationship of hazards associated with **2-Dodecanone**.

Physical and Chemical Properties

The physical and chemical properties of **2-dodecanone** are summarized below.

Property	Value	Citation(s)
Molecular Formula	C ₁₂ H ₂₄ O	[3][5][10]
Molecular Weight	184.32 g/mol	[5][10]
Appearance	Clear, colorless to light yellow liquid or solid	[2][3][11]
Odor	Fruity, floral, citrus	[1][2][12]
Melting Point	21 °C (69.8 °F)	[5]
Boiling Point	245 - 247.8 °C (473 - 478 °F) at 760 mmHg	[2][5]
Flash Point	108 °C (226.4 °F) - closed cup	[10][13]
Density	0.823 - 0.828 g/cm ³	[2][4]
Water Solubility	Sparingly soluble / 13.99 mg/L @ 25 °C (estimated)	[2]
Solubility	Soluble in organic solvents	[3]

Toxicological Information

Detailed toxicological studies are not readily available in the provided search results. Most safety data sheets indicate "no data available" for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, and carcinogenicity.[4] However, some sources classify it as a skin and eye irritant.[7][9]

GHS Classification	Hazard Statement	Citation(s)
Aquatic Hazard (Chronic)	H411: Toxic to aquatic life with long lasting effects	[4] [5] [13]
Eye Irritation (Category 2)	H319: Causes serious eye irritation	[7] [8]
Skin Irritation (Category 2)	H315: Causes skin irritation	[7]
Skin Sensitisation (Category 1)	H317: May cause an allergic skin reaction	[7] [9]

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **2-dodecanone** are not detailed in the referenced safety documents. However, a critical protocol for laboratory safety involves the proper handling of accidental releases or spills.

General Protocol for Handling Chemical Spills:

- Immediate Evacuation and Assessment: Evacuate non-essential personnel from the immediate spill area.[\[4\]](#)[\[11\]](#) Assess the extent of the spill and any immediate dangers (e.g., proximity to ignition sources).
- Ventilation: Ensure the area is adequately ventilated to disperse vapors.[\[4\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Before approaching the spill, don appropriate PPE, including chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[\[1\]](#)[\[4\]](#)[\[14\]](#) If vapors are significant, a respirator may be necessary.[\[4\]](#)
- Containment: Prevent the spill from spreading and entering drains or waterways.[\[4\]](#)[\[10\]](#)
- Absorption: For liquid spills, use an inert absorbent material such as sand, silica gel, or universal binder to soak up the chemical.[\[10\]](#) For solid spills, carefully sweep or scoop the material to avoid creating dust.[\[11\]](#)

- Collection: Collect the absorbed material and place it into a suitable, labeled, and tightly closed container for disposal.[4][10] Use non-sparking tools if the substance is flammable.[4]
- Decontamination: Clean the spill area thoroughly with soap and water.[14]
- Disposal: Dispose of the waste material in accordance with all applicable federal, state, and local environmental regulations.[4][10]

Handling and Storage

- Handling: Handle in a well-ventilated place, preferably a chemical fume hood.[4][14] Avoid contact with skin and eyes and prevent the formation of dusts and aerosols.[4][11][15] Keep away from heat, sparks, and open flames.[2] Use non-sparking tools and take measures to prevent electrostatic discharge.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2] Keep away from incompatible materials such as strong oxidizing agents and bases.[2][10]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[4][10][16]
- Skin Protection: Wear chemical-impermeable gloves (e.g., PVC) and protective clothing, such as a lab coat, to prevent skin exposure.[1][4][10]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required.[10] If exposure limits are exceeded or vapors are generated, use a full-face respirator with an appropriate cartridge.[4]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices.[10] Wash hands thoroughly after handling.[15] Ensure an eyewash station and safety shower are readily accessible.[14][17]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4][7]

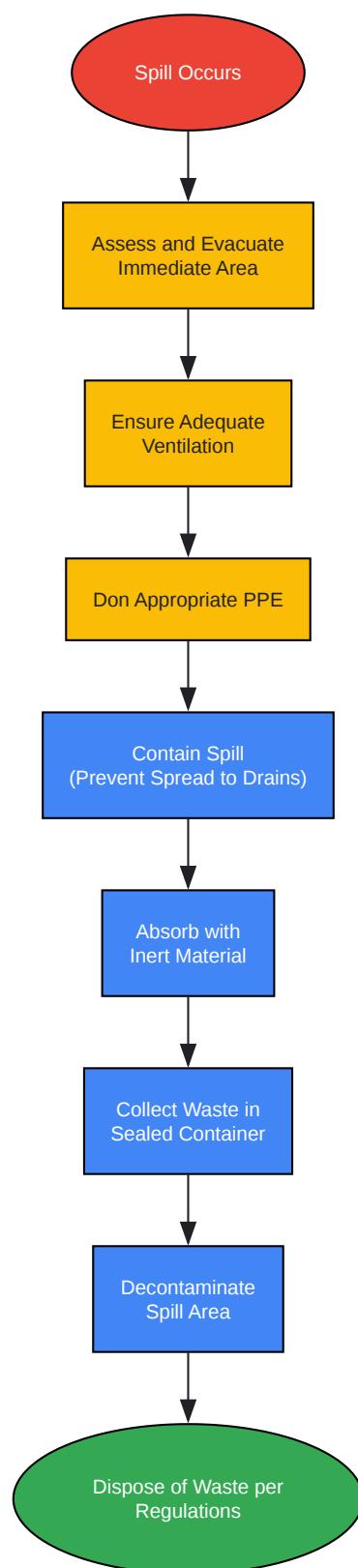
- Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[4][7][10]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[7][10] Remove contact lenses if present and easy to do.[7][11] Seek immediate medical attention.[10]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[4] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4][16]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[4][10][11]
- Specific Hazards: The material is combustible.[16] Hazardous combustion products may include carbon monoxide and carbon dioxide.[10] Vapors may be heavier than air and spread along floors.[8]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][10]

Accidental Release Measures

In the event of an accidental release, personal precautions should be taken immediately. Ensure adequate ventilation, remove all sources of ignition, and evacuate personnel to safe areas.[4] Prevent the chemical from entering drains or the environment.[4][10] The spill should be contained and cleaned up using an inert absorbent material and placed in a suitable container for disposal.[10]



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Caption: General workflow for handling a chemical spill of **2-Dodecanone**.

Disposal Considerations

Dispose of **2-dodecanone** and its container in accordance with all applicable local, regional, and national hazardous waste regulations.[\[4\]](#)[\[10\]](#) Do not allow the product to enter drains or surface water.[\[4\]](#)[\[8\]](#) Waste generators must consult regulations to ensure complete and accurate classification.[\[10\]](#)

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